

# Application Notes and Protocols for Standardized Ethylenediaminetetraacetic Acid (EHIDA) Hepatobiliary (HIDA) Scan

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## Compound of Interest

Compound Name: Ehida

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## Introduction

The Hepatobiliary Iminodiacetic Acid (HIDA) scan, also known as cholescintigraphy or hepatobiliary scintigraphy, is a functional imaging modality used to evaluate the liver, gallbladder, bile ducts, and small intestine.[1][2] This procedure utilizes a radioactive tracer, typically Technetium-99m (99mTc) conjugated to a derivative of iminodiacetic acid such as Mebrofenin, to track the production and flow of bile.[3] The **EHIDA** HIDA scan is a critical tool in the diagnosis of various hepatobiliary disorders, including acute and chronic cholecystitis, biliary obstruction, bile leaks, and functional gallbladder disorders like biliary dyskinesia.[4][5][6] Furthermore, it can be employed to assess liver transplants and congenital abnormalities of the biliary system.[1][5]

These application notes provide a standardized protocol for conducting an **EHIDA** HIDA scan, intended to ensure reproducibility and accuracy in research and clinical trial settings. The protocol encompasses patient preparation, radiopharmaceutical administration, imaging acquisition, and data analysis, with a focus on quantitative assessment of gallbladder function.

## Quantitative Data Summary

The following tables summarize key quantitative parameters for the standardized **EHIDA** HIDA scan protocol.

Table 1: Patient Preparation and Radiopharmaceutical Dosage

Parameter	Specification	Notes
Fasting Period	Minimum of 4-6 hours prior to the scan. <a href="#">[7]</a> <a href="#">[8]</a>	Prolonged fasting (>24 hours) should be avoided as it can lead to a false-positive result due to a full, static gallbladder. <a href="#">[9]</a> Patients on total parenteral nutrition (TPN) may require pretreatment. <a href="#">[9]</a>
Medication Adjustment	Opiate-based pain medications should be discontinued for at least 24 hours prior to the scan. <a href="#">[10]</a>	Opiates can interfere with the sphincter of Oddi function, potentially causing a false-positive for obstruction. <a href="#">[11]</a>
Radiopharmaceutical	<sup>99m</sup> Tc-Mebrofenin (Choletec® or generic equivalent). <a href="#">[3]</a>	Mebrofenin is preferred due to its high hepatic extraction and efficient clearance, even in patients with elevated bilirubin levels. <a href="#">[3]</a>
Adult Dosage	5.0 mCi (185 MBq) administered intravenously. <a href="#">[11]</a>	Dosage may be increased in patients with hyperbilirubinemia, as determined by the supervising physician. <a href="#">[12]</a>

Table 2: Imaging Acquisition Parameters

Parameter	Specification	Notes
Imaging Equipment	Large field-of-view gamma camera with a low-energy, high-resolution collimator.[4]	-
Patient Positioning	Supine position.	-
Dynamic Imaging	1 minute per frame for 60 minutes, initiated at the time of injection.[4]	Allows for the visualization of hepatic uptake, biliary clearance, and gallbladder filling.
Static Imaging	Anterior and right lateral views may be acquired after the dynamic phase to confirm anatomy.	-
Delayed Imaging	May be performed at 2-4 hours, or up to 24 hours post-injection if the gallbladder is not visualized or if a bile leak is suspected.[4][13]	-

Table 3: Gallbladder Ejection Fraction (GBEF) Assessment

Parameter	CCK (Sincalide) Stimulation	Fatty Meal Stimulation (Ensure Plus®)
Stimulant	Sincalide (synthetic cholecystokinin).[14]	Ensure Plus® (240 mL).[12][15]
Administration	Intravenous infusion of 0.02 µg/kg over 60 minutes.[9][16]	Oral ingestion over a 10-minute period.
Imaging Post-Stimulation	Dynamic imaging for the duration of the infusion.	Dynamic imaging for 60 minutes following ingestion.
Normal GBEF	≥ 38%[17]	≥ 33%[1][18]
Abnormal GBEF	< 38%[17]	< 33%[1][18]
Hyperkinetic Gallbladder	GBEF > 80% may be considered abnormal in some contexts.[17]	-

## Experimental Protocols

### Patient Preparation Protocol

- Fasting: Instruct the patient to fast for a minimum of 4 to 6 hours before the scheduled scan. [7][8] Water is permissible.
- Medication Review: Review the patient's current medications. Opiate-based analgesics must be withheld for at least 24 hours prior to the scan.[10] Other medications that may affect gallbladder motility should be noted.[11]
- Pre-treatment (if applicable): For patients who have been fasting for more than 24 hours or are on TPN, pre-treatment with a low dose of sincalide (0.02 µg/kg infused over 30-60 minutes) may be considered to empty the gallbladder before the administration of the radiotracer.[9] This should be performed 15-30 minutes before the HIDA scan.[9]
- Informed Consent: Obtain informed consent from the patient after explaining the procedure, including the injection of a radioactive substance and the potential for side effects from provocative agents.

## Radiopharmaceutical Administration and Imaging Protocol

- **Radiopharmaceutical Preparation:** Prepare a sterile, pyrogen-free dose of 5.0 mCi (185 MBq) of 99mTc-Mebrofenin.
- **Patient Positioning:** Position the patient in the supine position on the imaging table of a large field-of-view gamma camera fitted with a low-energy, high-resolution collimator.[\[4\]](#)
- **Intravenous Access:** Establish intravenous access.
- **Injection and Dynamic Imaging:** Administer the 99mTc-Mebrofenin as an intravenous bolus. Simultaneously, begin dynamic image acquisition at a rate of 1 frame per minute for 60 minutes.[\[4\]](#)
- **Static Imaging:** Following the 60-minute dynamic acquisition, obtain static anterior and right lateral images.
- **Delayed Imaging (if necessary):** If the gallbladder is not visualized within 60 minutes, or if there is suspicion of a bile leak, delayed imaging at 2-4 hours or up to 24 hours may be performed.[\[4\]](#)[\[13\]](#)

## Gallbladder Ejection Fraction (GBEF) Protocol with CCK (Sincalide)

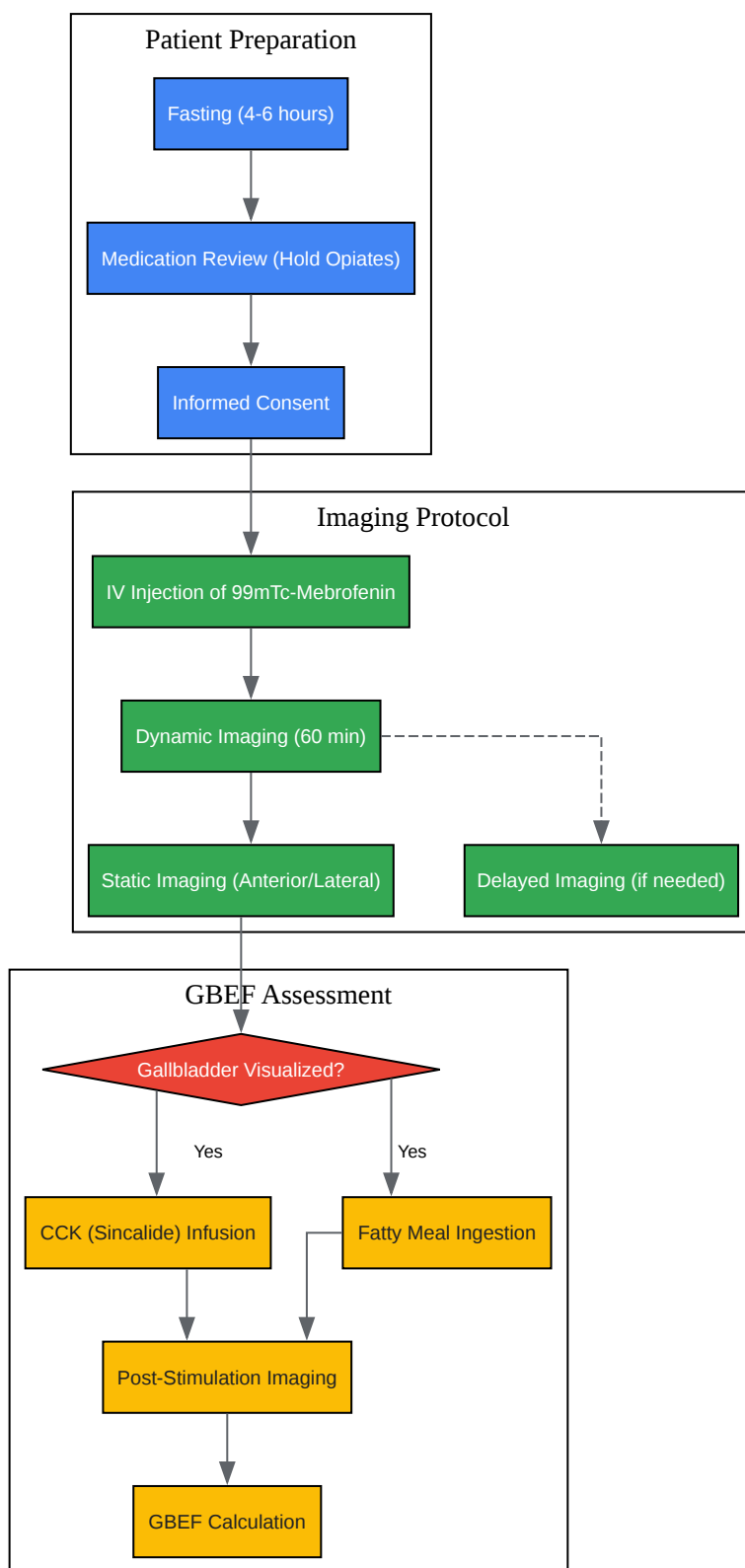
- **Confirmation of Gallbladder Filling:** Ensure the gallbladder is adequately visualized on the initial 60-minute images.
- **Sincalide Preparation:** Prepare an intravenous infusion of sincalide at a concentration of 0.02 µg/kg in normal saline.[\[9\]](#)[\[16\]](#)
- **Infusion and Imaging:** Administer the sincalide infusion over 60 minutes.[\[9\]](#)[\[16\]](#) Concurrently, acquire dynamic images for the duration of the infusion.
- **GBEF Calculation:**

- Draw a region of interest (ROI) around the gallbladder on the pre-stimulation image to determine the maximum counts (Max).
- Draw an ROI around the gallbladder on the post-stimulation image with the lowest counts to determine the minimum counts (Min).
- Calculate the GBEF using the following formula:  $GBEF (\%) = [(Max - Min) / Max] \times 100$

## Gallbladder Ejection Fraction (GBEF) Protocol with a Fatty Meal

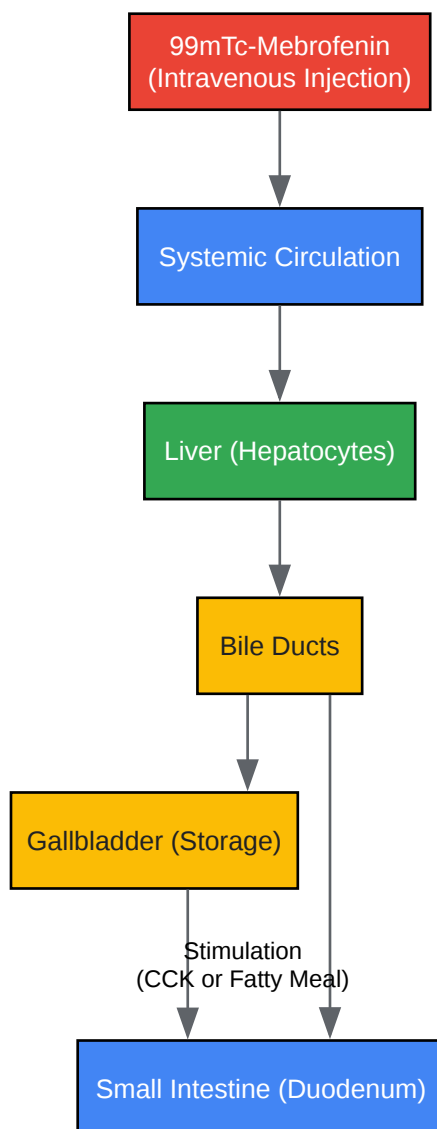
- Confirmation of Gallbladder Filling: Confirm gallbladder visualization on the initial 60-minute images.
- Fatty Meal Administration: Instruct the patient to ingest 240 mL of a standardized liquid fatty meal (e.g., Ensure Plus®) within a 10-minute period.[\[15\]](#)
- Post-Stimulation Imaging: Immediately following the fatty meal ingestion, acquire dynamic images for 60 minutes.
- GBEF Calculation: Calculate the GBEF using the same formula as described in the CCK protocol, with "Max" being the pre-meal counts and "Min" being the lowest post-meal counts.

## Visualizations



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Caption: Standardized workflow for the **EHIDA** HIDA scan.



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Caption: Physiological pathway of the radiotracer in a HIDA scan.

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